antisense oligonucleotide therapy protocol using JKC 363

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Compound of Interest

Compound Name:	*JKC 363*
CAS No.:	*436083-30-6*
Cat. No.:	*B1140073*

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For the attention of researchers, scientists, and drug development professionals, this document provides a detailed guide to the application and protocols of an antisense oligonucleotide (ASO) therapy. Please note that extensive searches for "**JKC 363**" did not yield any specific therapeutic agent. However, due to the similarity in nomenclature and the prominence in current research, this guide will focus on ION363 (also known as ulefnersen or jacifusen), an investigational ASO therapy for a rare, aggressive form of amyotrophic lateral sclerosis (ALS) caused by mutations in the Fused in Sarcoma (FUS) gene.[1][2][3][4][5] We proceed under the assumption that "**JKC 363**" was a typographical error and the intended subject was ION363.

Introduction to ION363 and FUS-ALS

Amyotrophic lateral sclerosis (ALS) is a devastating neurodegenerative disease characterized by the progressive loss of motor neurons, leading to muscle weakness, paralysis, and ultimately, death.[2] A rare and particularly aggressive form of ALS, often with juvenile onset, is caused by mutations in the FUS gene (FUS-ALS).[3] These mutations lead to the mislocalization and accumulation of the FUS protein in the cytoplasm of motor neurons, resulting in a toxic gain-of-function that drives rapid disease progression.[1][3]

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ION363 is a synthetically designed antisense oligonucleotide that offers a promising therapeutic strategy for FUS-ALS.[4][5] ASOs are short, single-stranded nucleic acid molecules that can bind to specific RNA sequences and modulate gene expression.[6] ION363 is designed to specifically target the FUS messenger RNA (mRNA), leading to its degradation and thereby reducing the production of the toxic FUS protein.[1][2][5] This approach targets the root cause of the disease, with the potential to slow or even halt its progression.[2]

Mechanism of Action of ION363

ION363 operates through the RNase H1-mediated degradation pathway, a primary mechanism for many ASO therapies.[1] The ASO is designed with chemical modifications to enhance its stability, binding affinity to the target RNA, and resistance to cellular nucleases.[7][8]

Here is a breakdown of the mechanism:

- Cellular Uptake: ION363 is administered intrathecally to bypass the blood-brain barrier and directly reach the central nervous system (CNS), where the affected motor neurons reside.[4][9] The ASO is then taken up by the cells.
- Target Binding: Once inside the cell, ION363 recognizes and binds with high specificity to the FUS mRNA sequence through Watson-Crick base pairing.[1][8]
- RNase H1 Recruitment: The ASO-mRNA duplex is recognized by the endogenous enzyme RNase H1.[1]
- mRNA Cleavage: RNase H1 cleaves the FUS mRNA strand in the duplex, rendering it non-functional for protein translation.[1][7]
- Protein Reduction: The degradation of the FUS mRNA leads to a significant reduction in the synthesis of the FUS protein, mitigating its toxic accumulation.
- ASO Recycling: After mRNA cleavage, ION363 is released and can bind to another FUS mRNA molecule, allowing for a catalytic effect.[7]

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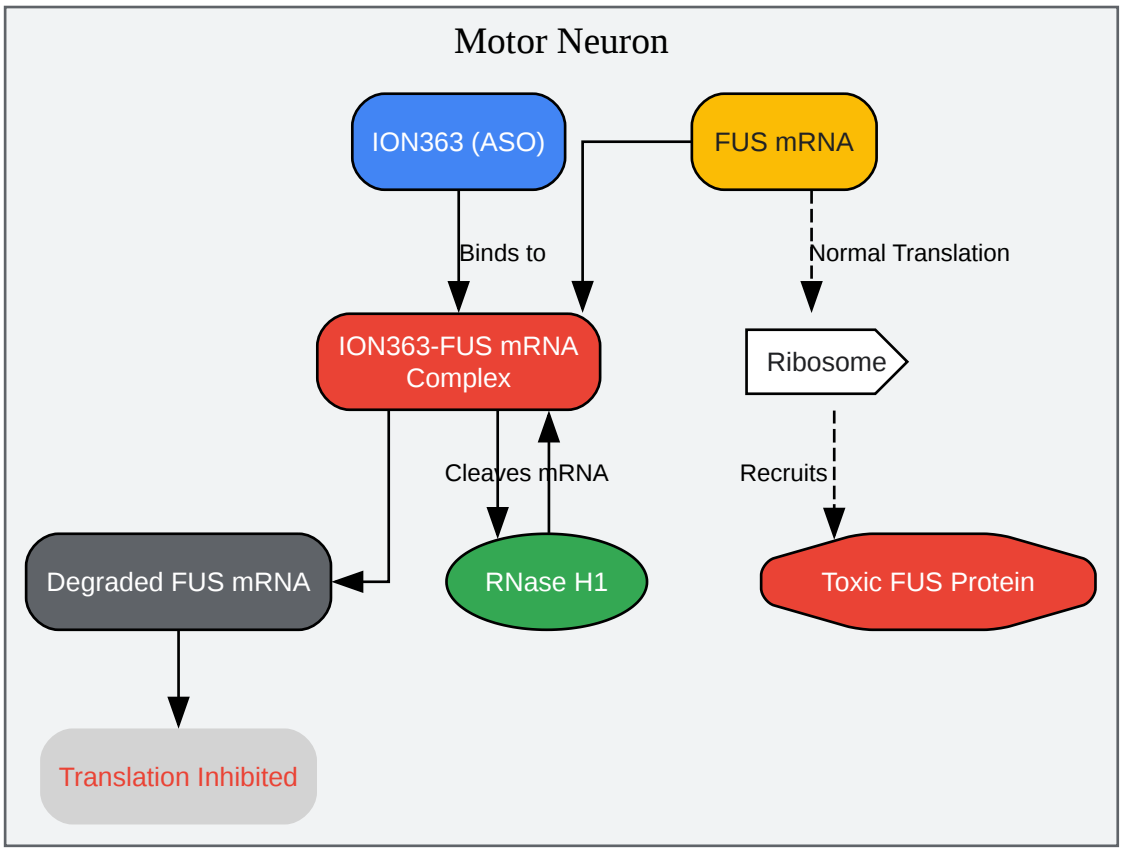

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Caption: Mechanism of ION363 action in a motor neuron.

In Vitro Protocols

1. ASO Design and Synthesis Considerations

While ION363 is a specific sequence, the principles behind its design are crucial for developing other ASOs:

- Length: ASOs are typically 16-20 nucleotides long for optimal potency and specificity.[7]
- Chemical Modifications: To increase stability and binding affinity, ASOs often incorporate modifications like phosphorothioate (PS) backbones and 2'-O-methoxyethyl (2'-O-MOE) sugars.[8][10]

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- Sequence Selection: The target sequence is chosen to be unique to the target mRNA to minimize off-target effects. Bioinformatics tools are used to predict potential off-target binding.[7]

2. Cell Culture Models for FUS-ALS

- Cell Lines: Use human neuronal cell lines (e.g., SH-SY5Y, iPSC-derived motor neurons) that are engineered to express mutant FUS protein (e.g., FUS-P525L).
- Primary Neurons: Primary cortical or spinal motor neurons from transgenic mouse models of FUS-ALS can also be used.

3. Protocol for In Vitro ASO Delivery

This protocol outlines the delivery of ION363 to cultured neuronal cells.

Parameter	Transfection-Mediated Delivery	Gymnotic (Naked) Delivery
Purpose	Initial screening for ASO efficacy.[11]	To better mimic in vivo uptake.[6][11]
ASO Concentration	10 - 100 nM[11]	0.5 - 10 µM[11]
Incubation Time	24 - 48 hours[11]	72 hours or longer[11]
Delivery Reagent	Cationic lipids or polymers.[12]	None[6]

Step-by-Step Protocol (Transfection):

- Cell Seeding: Plate cells in a 24-well plate at a density that will result in 70-80% confluency at the time of transfection.
- ASO-Reagent Complex Formation:
  - Dilute the required amount of ION363 in serum-free medium.
  - In a separate tube, dilute the transfection reagent in serum-free medium according to the manufacturer's instructions.

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- Combine the diluted ASO and transfection reagent, mix gently, and incubate for 20-30 minutes at room temperature to allow complex formation.[12]

- Transfection:
  - Remove the old medium from the cells and wash with PBS.
  - Add fresh serum-free or low-serum medium to the cells.
  - Add the ASO-reagent complexes dropwise to each well.
- Incubation: Incubate the cells for 24-48 hours at 37°C in a CO2 incubator.
- Harvesting: After incubation, harvest the cells for downstream analysis (RNA or protein extraction).

4. Efficacy and Toxicity Assessment (In Vitro)

- Efficacy (FUS Knockdown):
  - RT-qPCR: To quantify the reduction in FUS mRNA levels.
  - Western Blot: To measure the decrease in FUS protein expression.
- Toxicity:
  - Cell Viability Assays (e.g., MTT, LDH): To assess general cytotoxicity.
  - Apoptosis Assays (e.g., Caspase-3/7 activity, Annexin V staining): To detect programmed cell death.
  - Off-target analysis: RNA-sequencing can be performed to identify any unintended changes in the transcriptome.

In Vivo Protocols (Preclinical)

1. Animal Models

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- Transgenic Mice: Use transgenic mouse models that express human mutant FUS and recapitulate key features of FUS-ALS, such as motor neuron degeneration and progressive motor deficits.[2]

2. Protocol for Intrathecal Administration of ION363

Intrathecal (IT) injection is the clinically relevant route of administration for targeting the CNS.[9]

- ASO Formulation: Dissolve ION363 in sterile, artificial cerebrospinal fluid (aCSF).
- Animal Preparation: Anesthetize the mouse according to approved institutional animal care and use committee (IACUC) protocols.
- Injection Procedure:
  - Position the anesthetized mouse on a stereotaxic frame.
  - Make a small incision to expose the cisterna magna or the lumbar spine.
  - Using a fine-gauge needle, slowly inject the prepared ION363 solution into the intrathecal space. The volume should be appropriate for the size of the animal (typically 5-10 µL for mice).
- Post-operative Care: Suture the incision and monitor the animal closely during recovery from anesthesia. Provide appropriate post-operative analgesia.
- Dosing Schedule: Dosing frequency will depend on the study design but may involve a single dose or multiple doses over several weeks.

3. Efficacy and Safety Assessment (In Vivo)

- Efficacy:
  - Behavioral Tests: Monitor motor function using tests like rotarod, grip strength, and open field activity.
  - Survival Analysis: Track the lifespan of the treated animals compared to a control group.

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- Biomarker Analysis: Measure FUS protein levels in CSF and spinal cord tissue.
- Histopathology: Analyze spinal cord sections for motor neuron survival and reduction of FUS protein aggregates.

- Safety and Toxicity:
  - Clinical Observations: Regularly monitor animal weight, general health, and behavior.
  - Histopathology of Organs: At the end of the study, perform a thorough histopathological examination of major organs (kidney, liver, spleen) to look for signs of toxicity.[13]
  - Blood Chemistry and Hematology: Analyze blood samples for markers of liver and kidney function and for any hematological abnormalities.[13]

Clinical Protocol Considerations

The preclinical data informs the design of clinical trials. The ongoing Phase 3 trial for ION363 (FUSION trial) provides a translational context.[14]

Parameter	ION363 Phase 3 Clinical Trial (FUSION)
Patient Population	Patients with ALS with confirmed FUS mutations.[14]
Administration	Intrathecal bolus injection.[14]
Dosing Schedule	Loading doses followed by maintenance doses every 12 weeks.[14]
Primary Outcome	Efficacy on clinical function and survival.[14]

Data Analysis and Interpretation

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Experiment	Key Parameters to Measure	Expected Outcome with ION363
In Vitro Efficacy	FUS mRNA and protein levels	Dose-dependent reduction in FUS mRNA and protein.
In Vitro Toxicity	Cell viability, apoptosis markers	No significant toxicity at therapeutic concentrations.
In Vivo Efficacy	Motor function scores, survival	Improvement in motor function, extended survival.
In Vivo Safety	Body weight, organ histology, blood markers	No adverse effects on animal health or organ function.

Troubleshooting

- Low In Vitro Knockdown:
  - Optimize transfection efficiency by trying different reagents or ASO concentrations.
  - Confirm the integrity of the ASO.
- In Vitro Toxicity:
  - Reduce ASO concentration or transfection reagent amount.
  - Screen for off-target effects.
- Variability in In Vivo Results:
  - Ensure consistent and accurate intrathecal injections.
  - Increase the number of animals per group to achieve statistical power.

Conclusion

The development of ION363 represents a significant advancement in targeted genetic therapies for neurodegenerative diseases. The protocols outlined in this document provide a

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framework for the preclinical evaluation of ION363 and other ASO-based therapeutics. Rigorous in vitro and in vivo testing is essential to establish the efficacy and safety profile of these promising new medicines before they can be translated to the clinic to help patients with devastating diseases like FUS-ALS.

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